

Solubility profile of DSPE-PEG4-acid in different solvents

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Compound of Interest

Compound Name: DSPE-PEG4-acid

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Solubility Profile of DSPE-PEG4-acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[acid(polyethylene glycol)4] (**DSPE-PEG4-acid**) is an amphiphilic polymer-lipid conjugate critical in the development of advanced drug delivery systems. Its unique structure, featuring a hydrophobic distearoylphosphatidylethanolamine (DSPE) anchor and a hydrophilic polyethylene glycol (PEG) chain terminated with a carboxylic acid, allows for the formation of sterically stabilized liposomes and micelles. The solubility of **DSPE-PEG4-acid** in various solvents is a fundamental parameter that dictates its handling, formulation, and application in pharmaceutical sciences. This technical guide provides a comprehensive overview of the solubility profile of **DSPE-PEG4-acid**, alongside detailed experimental protocols for solubility determination.

The hydrophilic PEG linker enhances the aqueous solubility of the lipid conjugate, while the DSPE moiety allows for its incorporation into lipid bilayers, effectively enabling the encapsulation of hydrophobic therapeutic agents.[1][2][3] The terminal carboxylic acid group provides a reactive handle for the covalent attachment of targeting ligands, further enhancing the specificity and efficacy of the drug delivery vehicle.[1][2]

Solubility of DSPE-PEG4-acid and Related Compounds

Precise quantitative solubility data for **DSPE-PEG4-acid** across a wide range of solvents is not extensively documented in publicly available literature. However, based on product data sheets for **DSPE-PEG4-acid** and similar DSPE-PEG-acid compounds with varying PEG chain lengths, a general solubility profile can be compiled. It is crucial to note that solubility can be influenced by factors such as the exact molecular weight, purity, and physical form of the compound, as well as the temperature and pH of the solvent.

Solvent	Compound	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	DSPE-PEG4-acid	Soluble	
Dichloromethane (DCM)	DSPE-PEG4-acid	Soluble	
Chloroform	DSPE-PEG-COOH (general)	Soluble	
Dimethylformamide (DMF)	DSPE-PEG-COOH (general)	Soluble	
Hot Water	DSPE-PEG-COOH (MW 1000)	>10 mg/mL	
Chloroform	DSPE-PEG-COOH (MW 1000)	>10 mg/mL	
DMF	DSPE-PEG-COOH (MW 1000)	>10 mg/mL	
Ethanol	DSPE-PEG(2000) COOH	Soluble at 5 mg/mL	
Chloroform:Methanol (85:15)	DSPE-PEG(2000) COOH	Soluble at 5 mg/mL	
DMSO	DSPE-PEG(2000) COOH	Insoluble	

Note: The solubility of DSPE-PEG compounds can be enhanced in alcohols. For lipid PEGs with decreasing molecular weight of the PEG chain, the solubility in ether may increase.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **DSPE-PEG4-acid** in specific solvent systems, the following experimental protocols are recommended.

Protocol 1: Visual Solubility Determination by the Shake-Flask Method

This method is a straightforward approach to estimate the solubility of a compound.

Methodology:

- **Preparation of Stock Solutions:** Prepare a stock solution of the desired solvent.
- **Sample Preparation:** Weigh a precise amount of **DSPE-PEG4-acid** (e.g., 1 mg) into a series of clear glass vials.
- **Solvent Addition:** To each vial, add an increasing volume of the solvent to create a range of concentrations (e.g., 0.1, 0.5, 1, 5, 10 mg/mL).
- **Equilibration:** Seal the vials and place them on a shaker or vortex mixer at a controlled temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The dissolution process can be aided by gentle heating or sonication, if necessary.
- **Visual Inspection:** After equilibration, visually inspect each vial for the presence of undissolved solid material. The lowest concentration at which no solid particles are visible is considered the approximate solubility.

Protocol 2: Quantitative Solubility Determination using UV-Vis Spectrophotometry

This method provides a more accurate, quantitative measure of solubility.

Methodology:

- Preparation of Saturated Solutions: Add an excess amount of **DSPE-PEG4-acid** to a known volume of the solvent in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature for an extended period (e.g., 48-72 hours) to ensure the solution is saturated.
- Phase Separation: Centrifuge the saturated solution at a high speed to pellet the undissolved solid.
- Sample Collection: Carefully collect a known volume of the supernatant.
- Dilution: Dilute the supernatant with the same solvent to a concentration that falls within the linear range of a pre-established calibration curve.
- Spectrophotometric Measurement: Measure the absorbance of the diluted solution at a predetermined wavelength (λ_{max}) where **DSPE-PEG4-acid** has maximum absorbance.
- Concentration Calculation: Use the calibration curve to determine the concentration of **DSPE-PEG4-acid** in the diluted sample and then back-calculate the concentration in the original saturated solution to determine the solubility.

Protocol 3: High-Performance Liquid Chromatography (HPLC) for Solubility Quantification

HPLC is a highly sensitive and accurate method for determining solubility, especially in complex mixtures.

Methodology:

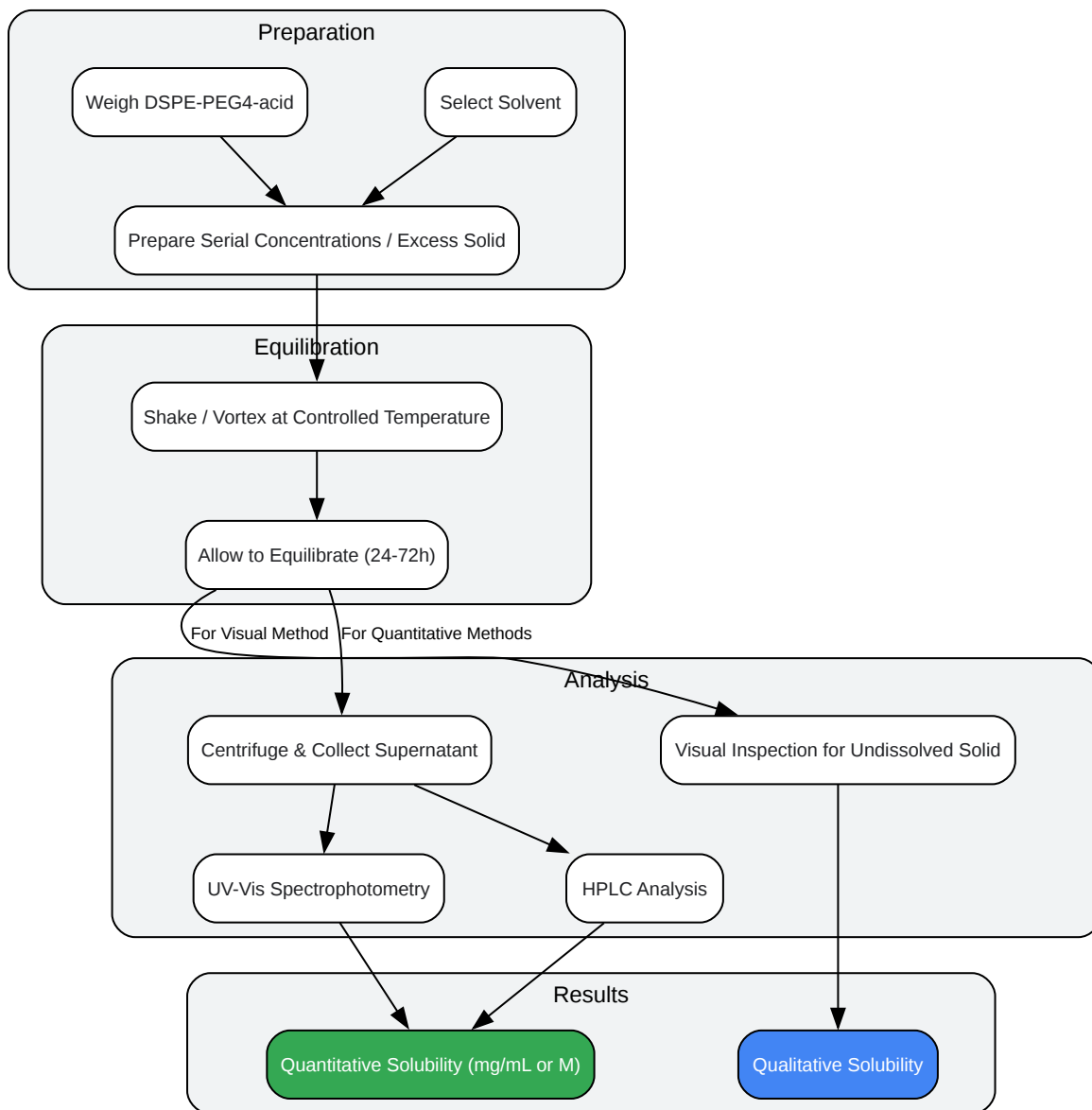
- Prepare Saturated Solutions: Follow steps 1-3 from Protocol 2.
- Sample Preparation: Collect the supernatant and filter it through a suitable syringe filter (e.g., 0.22 μm) to remove any remaining particulate matter.
- HPLC Analysis: Inject a known volume of the filtered supernatant into an HPLC system equipped with an appropriate column (e.g., a C18 reversed-phase column) and a suitable

detector (e.g., an Evaporative Light Scattering Detector (ELSD) or a UV detector if the compound has a chromophore).

- Quantification: Quantify the concentration of **DSPE-PEG4-acid** by comparing the peak area to a calibration curve prepared with known concentrations of the compound.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of **DSPE-PEG4-acid**.



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Caption: Workflow for determining the solubility of **DSPE-PEG4-acid**.

Conclusion

The solubility of **DSPE-PEG4-acid** is a critical parameter for its effective use in the formulation of drug delivery systems. While precise quantitative data is limited, this guide provides a consolidated overview of its known solubility in common laboratory solvents and offers detailed protocols for its experimental determination. By understanding and accurately measuring the solubility of **DSPE-PEG4-acid**, researchers can optimize their formulation strategies and advance the development of novel nanomedicines.

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References

- 1. DSPE-PEG4-acid, 2112738-58-4 | BroadPharm [broadpharm.com]
- 2. DSPE-PEG4-acid | 2112738-58-4 [chemicalbook.com]
- 3. documents.thermofisher.com [documents.thermofisher.com]
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